

Technical Support Center: Benzamidine HCl Hydrate Interference

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Compound of Interest

Compound Name: *Benzamidine HCl hydrate*

Cat. No.: *B159456*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues researchers, scientists, and drug development professionals encounter with **Benzamidine HCl hydrate** interference in downstream assays.

Frequently Asked Questions (FAQs)

Q1: What is **Benzamidine HCl hydrate** and why is it used?

Benzamidine hydrochloride (HCl) hydrate is a competitive, reversible inhibitor of serine proteases such as trypsin, thrombin, and plasmin. It is widely used in protein extraction and purification protocols to prevent the degradation of proteins of interest by endogenous proteases released during cell lysis.

Q2: How can **Benzamidine HCl hydrate** interfere with my downstream assays?

Benzamidine's primary mode of interference is through the inhibition of proteases used in subsequent experimental steps. It can also interfere with common protein quantification assays and mass spectrometry analysis.

Q3: At what concentration is Benzamidine HCl typically used?

It is commonly used at a final concentration of 1 mM in lysis buffers. However, the optimal concentration can vary depending on the specific application and the level of protease activity in the sample.

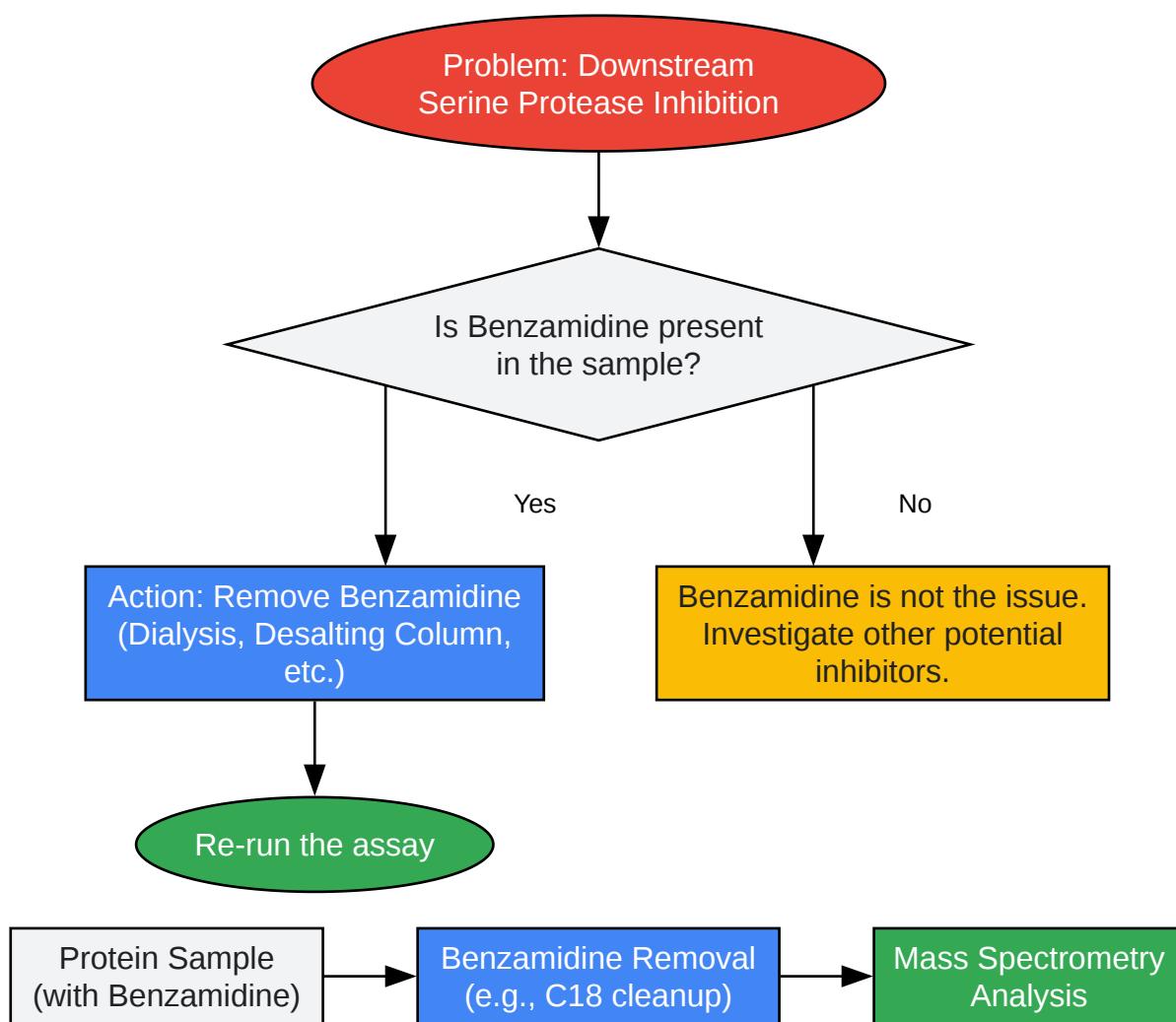
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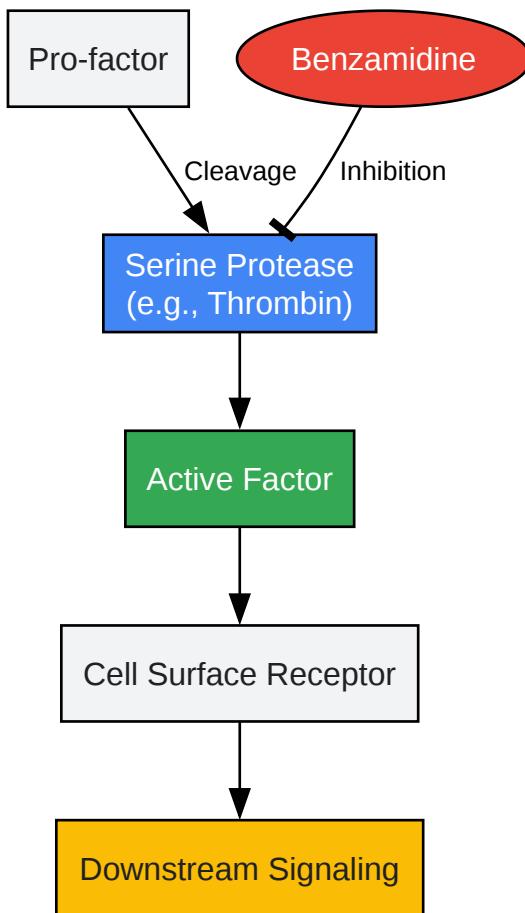
Issue 1: Inhibition of Proteolytic Enzymes in Downstream Applications

Symptoms:

- Reduced or no cleavage of a target protein when using a serine protease (e.g., trypsin for in-gel digestion).
- Inaccurate results in enzyme activity assays involving serine proteases.

Troubleshooting Workflow:





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